

3,4-Dibromohexane melting point different stereoisomers

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Compound Focus: 3,4-Dibromohexane

CAS No.: 16230-28-7

Cat. No.: S1520782

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Physical Properties of 3,4-Dibromohexane

The table below summarizes the key physical and safety properties of **3,4-dibromohexane** gathered from the search results. Please note that a specific, experimentally determined melting point for its different stereoisomers was not located in the current search.

Property	Value	Source / Notes
Molecular Formula	C ₆ H ₁₂ Br ₂	[1] [2]
Molecular Weight	243.97 g/mol	[1]
Density	1.594 g/mL at 25°C	[2]
Boiling Point	39°C at 1.1 hPa	[1]
Flash Point	113°C (closed cup)	[1]

Property	Value	Source / Notes
Melting Point	Not available	The data sheets indicate this value is unknown [1] [2].
Appearance	Solid	[1]
Hazard Statements	H315, H319, H335	Causes skin irritation, serious eye irritation, and may cause respiratory irritation [1] [2].

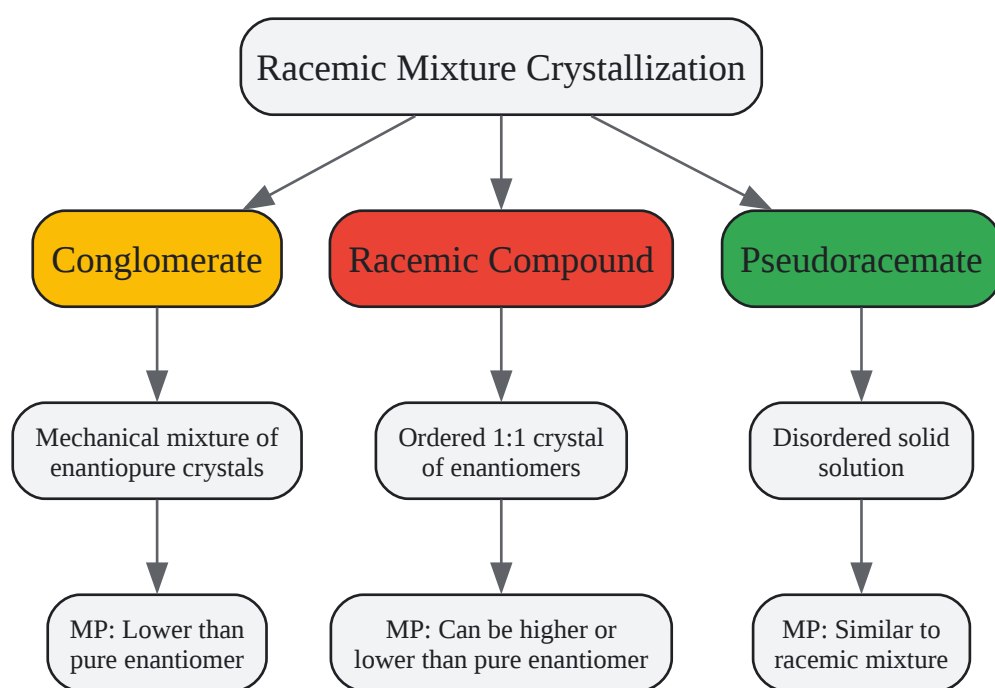
Melting Points of Stereoisomers and Racemic Mixtures

While data for **3,4-dibromohexane** is incomplete, it is well-established in chemistry that a pure enantiomer and its **racemic mixture** (a 50:50 mixture of both enantiomers) can have **different melting points** [3]. This occurs because they can form different crystalline structures in the solid state [4] [3].

A racemic mixture can crystallize in different ways, leading to distinct physical properties compared to the pure enantiomers [4] [3]:

- **Racemic Compound:** This is the most common type. The two enantiomers pack together in an ordered 1:1 ratio within the same crystal lattice, forming a new, distinct compound with its own melting point, which can be higher or lower than the pure enantiomer [4] [3].
- **Conglomerate:** The mixture forms a mechanical blend of separate crystals, each containing only one enantiomer. The melting point is typically lower than that of the pure enantiomer [4].
- **Pseudoracemate:** The two enantiomers co-exist randomly in the crystal lattice, resulting in a solid solution [4].

The following diagram illustrates this classification and its outcomes.



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Experimental Evidence from Other Compounds

Experimental data for other chiral compounds strongly confirms this principle. The table below uses menthol as a key example, showing clear melting point differences between its pure enantiomer and racemic form [3].

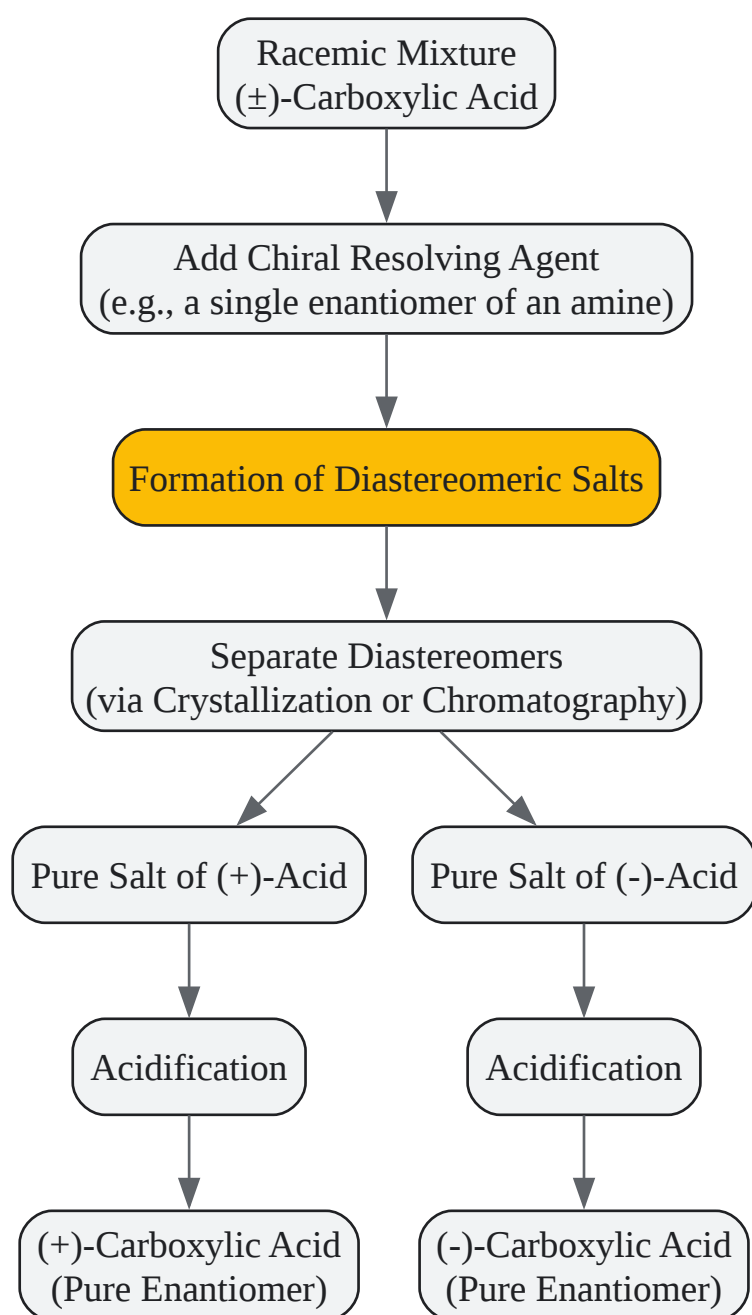
Compound	Melting Point (°C)	Type
l-Menthol	43.0	Pure Enantiomer
dl-Menthol	38.0	Racemic Mixture
d-neo-Menthol	-15.0	Pure Enantiomer
dl-neo-Menthol	52.0	Racemic Mixture

Source: Adapted from K.L. Waters & G.D. Beal, *Journal of the American Pharmaceutical Association*, 1945 [3].

This data demonstrates that a racemic mixture is not simply a physical blend but can be a distinct material in the solid state. For **3,4-dibromohexane**, which has chiral centers at the 3 and 4 carbon positions, its different stereoisomers (such as the enantiomeric pair and the *meso* form, if it exists) would also be expected to have different melting points, though experimental measurement is required to confirm the specific values.

Resolution of a Racemic Mixture

Since the physical properties of enantiomers are identical in a non-chiral environment, separating them (a process called **resolution**) requires converting them into **diastereomers**, which have different physical properties [5] [4]. The general workflow for a common resolution method is outlined below.



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This derivatization method is one of several techniques for resolution, which also include [5]:

- **Manual Crystallization:** As pioneered by Louis Pasteur, where distinct crystals of each enantiomer are manually separated under a microscope.
- **Chiral Column Chromatography:** Using a column with a chiral stationary phase to separate the enantiomers directly.
- **Kinetic Resolution:** Using a chiral reagent or catalyst that reacts preferentially with one enantiomer.

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References

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